

Essential Safety and Logistical Information for Handling L-779450

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Compound of Interest

Compound Name: L-779450

Cat. No.: B1684357

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Disclaimer: A specific Safety Data Sheet (SDS) for **L-779450** was not found in the public domain. The following guidance is based on general best practices for handling potent, biologically active small molecules in a laboratory setting and information gathered from chemical suppliers. Researchers must consult their institution's safety office and perform a risk assessment before handling this compound.

L-779450 is a potent and selective B-Raf kinase inhibitor.^{[1][2]} As with any potent research compound, proper handling and disposal are critical to ensure personnel safety and prevent environmental contamination. This guide provides essential procedural information for researchers, scientists, and drug development professionals.

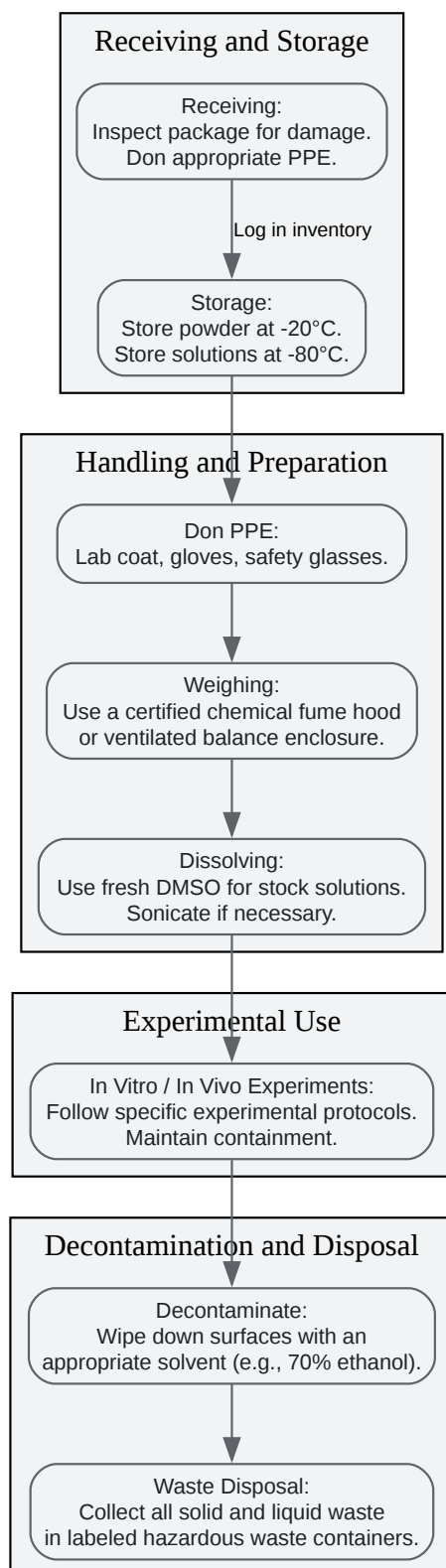
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **L-779450**.

Parameter	Value	Source
Molecular Weight	347.80 g/mol	[2]
Purity	>98%	
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (in Solvent)	-80°C for up to 1 year	[2]
Solubility in DMSO	≥ 70 mg/mL (201.26 mM)	[2]
Solubility in Ethanol	Insoluble	[2]
Solubility in Water	Insoluble	[2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **L-779450** is crucial for safety and experimental integrity. The following workflow outlines the key stages.



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Caption: General workflow for handling L-779450.

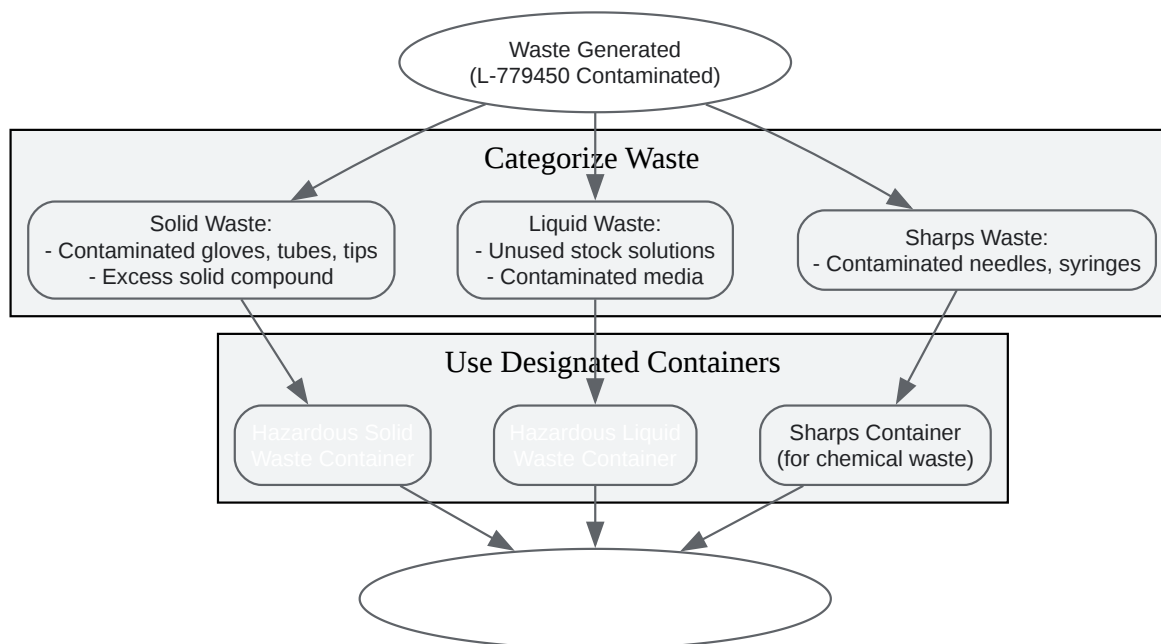
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.^{[3][4]} The level of PPE required depends on the specific handling procedure.

Procedure	Recommended PPE	Rationale
Receiving/Unpacking	Nitrile Gloves	Protects against potential external contamination of the package.
Weighing Powder	Lab Coat, Double Nitrile Gloves, Safety Goggles, N95 Respirator	Prevents inhalation of fine powder and protects skin and eyes from contact. ^[4] Weighing should be done in a chemical fume hood or a ventilated balance enclosure.
Preparing Solutions	Lab Coat, Nitrile Gloves, Safety Goggles	Protects against splashes of the compound dissolved in solvent.
Administering to Cells/Animals	Lab Coat, Nitrile Gloves, Safety Goggles	Standard laboratory practice to prevent contamination and exposure.
Waste Disposal	Lab Coat, Nitrile Gloves, Safety Goggles	Protects against contact with contaminated waste materials.

Disposal Plan

All waste materials contaminated with **L-779450** must be treated as hazardous chemical waste.^[5] Adherence to institutional and local regulations for hazardous waste disposal is mandatory.



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Caption: Disposal workflow for **L-779450** waste.

Disposal Procedures:

- Segregation: Do not mix **L-779450** waste with general lab trash or non-hazardous waste streams.
- Solid Waste: Collect all contaminated solid materials, such as pipette tips, tubes, gloves, and bench paper, in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **L-779450**, including old stock solutions and contaminated cell culture media, in a sealed and properly labeled hazardous liquid waste container. Do not pour down the drain.[5]
- Labeling: Ensure all waste containers are labeled with "Hazardous Waste," the full chemical name ("**L-779450**"), and the primary solvent (e.g., "in DMSO").
- Storage: Store waste containers in a designated, secondary containment area away from general lab traffic until they are collected by your institution's Environmental Health and

Safety (EHS) department.

By following these guidelines, researchers can handle **L-779450** safely and effectively, minimizing personal risk and ensuring compliance with safety regulations. Always refer to your institution's specific protocols and EHS office for any questions.

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